Modifying 4-Amino-2-bromophenanthridin-6(5h)-one for better cell permeability

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Compound of Interest

Compound Name:	*4-Amino-2-bromophenanthridin-6(5h)-one*
CAS No.:	*27353-52-2*
Cat. No.:	*B14008844*

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Technical Support Ticket: #402-PHN Subject: Optimization of **4-Amino-2-bromophenanthridin-6(5H)-one** for Intracellular Accumulation Status: Open Assigned Specialist: Dr. Aris Thorne, Senior Application Scientist[1][2][3]

User Issue Summary

User: Medicinal Chemistry Team Lead Compound: **4-Amino-2-bromophenanthridin-6(5H)-one** (referred to herein as Compound-X). Problem: The compound shows high potency in biochemical assays (likely PARP or BET inhibition) but fails in cellular assays due to poor membrane permeability. Current Properties: High melting point, low aqueous solubility, high polar surface area (PSA).[2][3]

Diagnostic Analysis: Why is Permeability Failing?

Before modifying the structure, we must diagnose the physicochemical barrier. Compound-X suffers from the "Brick Dust" effect common to planar tricyclic systems.[1][2][3]

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Feature	Impact on Permeability	Mechanism
Planar Tricyclic Core	Critical Barrier	High crystal lattice energy reduces solubility, preventing the formation of a concentration gradient ( ) necessary for passive diffusion.[1][2][3]
Lactam (NH-C=O)	High	The amide NH is a strong Hydrogen Bond Donor (HBD).[1][2] High HBD count (>2) correlates strongly with poor permeability (Lipinski/Veber rules).[2]
Primary Amine (-NH_2)	Medium	Adds 2 HBDs and 1 Hydrogen Bond Acceptor (HBA).[1][2][3] Increases Polar Surface Area (PSA).[2]
2-Bromo Substituent	Neutral/Positive	Increases lipophilicity (LogP), but does not disrupt planarity sufficiently to improve solubility.[1][2][3]

The Verdict: Your compound is likely getting stuck in the lipid bilayer (high lipophilicity from the core) or not dissolving enough to enter it (high lattice energy).[2]

Troubleshooting Guide: Chemical Modification Strategies

We recommend a three-tiered approach ranging from "Soft" modifications (Prodrugs) to "Hard" scaffold hopping.[1][2][3]

Strategy A: The "Trojan Horse" (Prodrug Design)

Best for: Preserving the active pharmacophore while temporarily masking polarity.

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Q: How do I mask the polar groups without permanently killing activity? A: Target the 4-amino group.[2] The lactam NH is difficult to mask without affecting the core stability, but the exocyclic amine is chemically accessible.

Protocol: Synthesis of a Carbamate Prodrug Convert the 4-amino group into a carbamate (e.g., ethyl carbamate or morpholino-carbamate).[1][2][3]

- Reaction: React Compound-X with an alkyl chloroformate (e.g., ethyl chloroformate) in the presence of a weak base (Pyridine/TEA).
- Mechanism: The carbamate increases lipophilicity and removes HBD character.
- Intracellular Release: Carboxylesterases (CES1/CES2) are abundant in the cytosol.[2] They will hydrolyze the carbamate, releasing CO_2 and regenerating the free amine active drug inside the cell.

Strategy B: The "Solubility Handle" (Utilizing the 2-Br)

Best for: Breaking planarity and improving the concentration gradient.[2]

Q: The 2-position is just a bromine.[1][2][3] Can we use it? A: Absolutely. The bromine is a pre-installed handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig).[1][2][3]

Recommendation: Replace the 2-Br with a solubilizing tail that disrupts the crystal lattice.[2]

- Modification: Introduce a N-methylpiperazine or morpholine ring via a phenyl linker.[1][2][3]
- Why: This adds a basic nitrogen (protonatable at physiological pH), drastically improving aqueous solubility.[1][2][3]
- Effect: Higher solubility = Higher

  (concentration gradient) = Better passive diffusion.[2]

Strategy C: Scaffold Hopping (Bioisosteres)

Best for: If the Lactam NH is NOT required for binding.[2]

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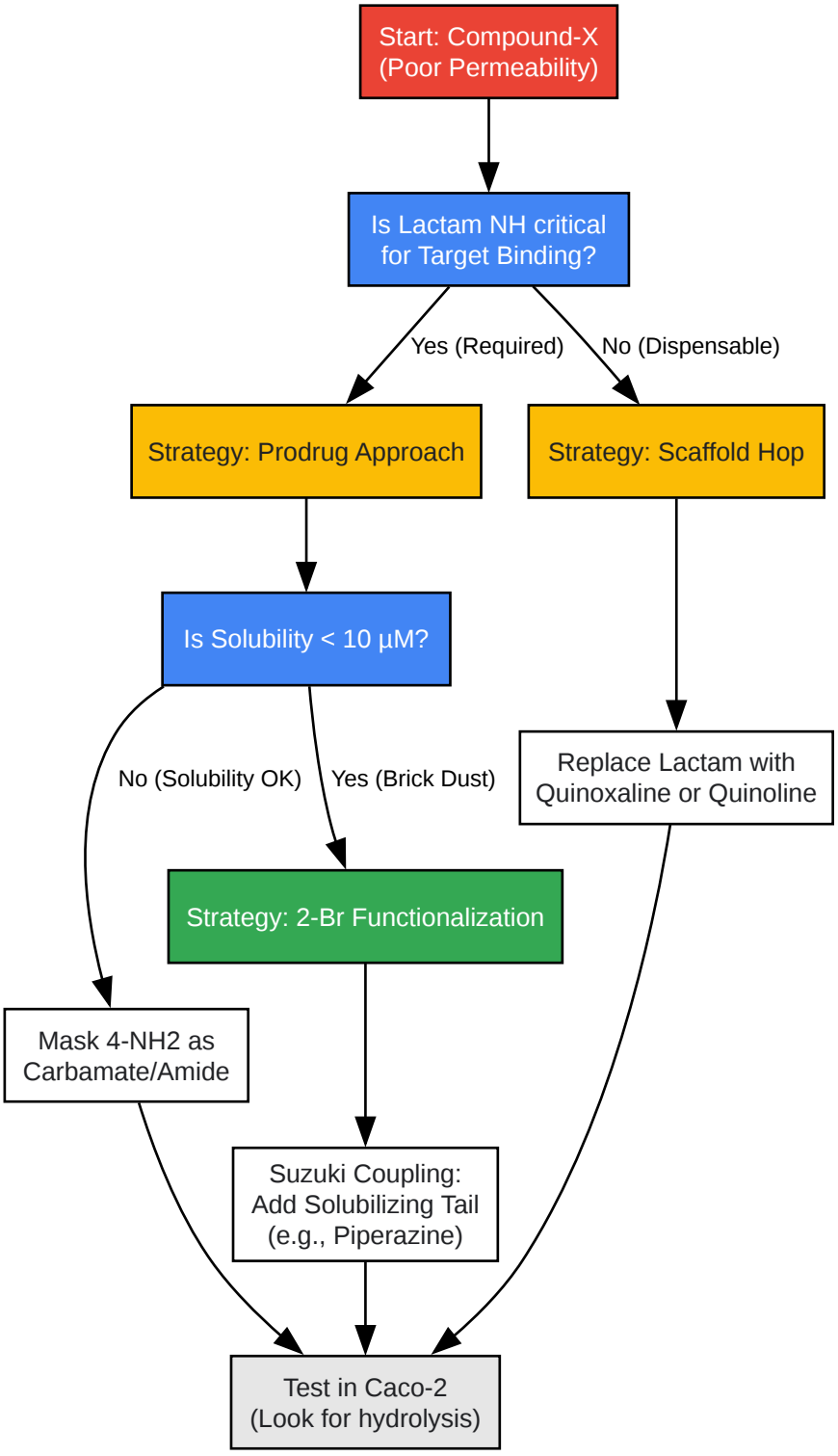
Q: The lactam is the main permeability sink. Can we remove it? A: If the NH is not a critical H-bond donor in your active site (check co-crystal structures, e.g., with PARP1), replace the lactam.[1][2][3]

- Option 1:Isoquinolone. Move the Nitrogen.
- Option 2:Thieno-fused systems. Replace the benzene ring with a thiophene to reduce aromatic surface area.[1][2]

Decision Logic & Workflow

Use the following logic flow to determine your next synthetic step.

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Figure 1: Decision Matrix for optimizing phenanthridinone permeability based on binding requirements and solubility data.[1][2][3]

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Validation Protocols

Do not rely solely on biochemical IC50s.[3] You must validate permeability improvements using the following assays.

Protocol 1: PAMPA (Parallel Artificial Membrane Permeability Assay)

Use this for high-throughput screening of your new derivatives.[1][2]

- Donor Plate: Load 10 mM compound in PBS (pH 7.4).
- Membrane: PVDF filter coated with lecithin/dodecane (mimics lipid bilayer).[2][3]
- Acceptor Plate: PBS (pH 7.4).
- Incubation: 16 hours @ 25°C.
- Analysis: UV-Vis or LC-MS/MS of Acceptor well.
  - Success Metric:

    .[1][2][3]

Protocol 2: Cellular Target Engagement (CeTEAM)

Use this to prove the compound actually reaches the protein inside the cell.

- System: Use a cell line expressing your target protein tagged with a fluorophore (e.g., PARP1-GFP).[1][2][3][4]
- Treatment: Treat cells with your modified compound.[3]
- Displacement: If your compound enters the cell and binds, it should displace a tracer or stabilize the protein (thermal shift).
- Readout: Fluorescence anisotropy or cellular thermal shift assay (CETSA).

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Frequently Asked Questions (FAQs)

Q: Why not just N-methylate the lactam? A: While N-methylation reduces polarity and prevents H-bonding, phenanthridinones usually require the lactam NH to form a key hydrogen bond with the backbone of the target protein (e.g., Gly863 in PARP1).[1][2][3] Methylation often destroys potency by

-fold.[1][2][3] Only do this if you have structural data suggesting the NH is solvent-exposed.[1][2][3]

Q: My carbamate prodrug is stable in the bottle but inactive in cells. Why? A: The carbamate might be too stable. If the alkyl group is too bulky (e.g., t-butyl), esterases cannot cleave it.[1][2][3] Switch to a "promoiety" that degrades spontaneously after a trigger, such as a (5-methyl-2-oxo-1,3-dioxol-4-yl)methyl (DOM) group.[1][2][3]

Q: What is the target LogP I should aim for? A: For this scaffold, aim for a cLogP between 2.5 and 3.5.

- : Too polar, won't cross membrane.[1][2][3]
- : Will get trapped in the lipid bilayer or suffer from metabolic clearance.

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